

Application Note and Protocol: Solid-Phase Extraction of Sulfamethoxypyridazine from Water Samples

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Compound of Interest

Compound Name: Sulfamethoxypyridazine

Cat. No.: B1681782

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This application note provides a detailed protocol for the extraction and concentration of **Sulfamethoxypyridazine** from various water matrices using solid-phase extraction (SPE). The described method is intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Introduction

Sulfamethoxypyridazine is a sulfonamide antibiotic used in both human and veterinary medicine.[1] Its presence in environmental water bodies, stemming from excretion and improper disposal, is a growing concern due to the potential for antibiotic resistance development.[2] Accurate monitoring of **sulfamethoxypyridazine** levels in water requires a robust and sensitive analytical method. Solid-phase extraction is a widely adopted technique for the selective extraction and concentration of analytes from complex matrices like water, offering high recovery rates.[2][3] This protocol, followed by analysis with techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), provides a reliable method for the quantification of **sulfamethoxypyridazine**. [3][4]

Experimental Protocol

This protocol is designed for the extraction of **sulfamethoxypyridazine** from various water samples, including surface water, groundwater, and wastewater treatment plant effluents.[3]

1. Materials and Reagents

- SPE Cartridges: Hydrophilic-Lipophilic Balanced (HLB) cartridges (e.g., 500 mg, 6 mL) are recommended for their broad retention of sulfonamides.[3][5] Agilent BondElut PPL cartridges (500 mg, 6 mL) are also suitable.[4]
- Solvents: HPLC or LC-MS grade methanol, acetonitrile, and water.[3]
- Reagents: Formic acid, ammonium hydroxide, and ethylenediaminetetraacetic acid (EDTA). [3][5]
- Standards: Analytical standard of **Sulfamethoxypyridazine** and its corresponding isotopically labeled internal standard (e.g., $^{13}\text{C}_6$ -**Sulfamethoxypyridazine**) for accurate quantification.[3]
- Sample Collection Vessels: Amber glass bottles to prevent photodegradation.[3]
- Glassware and Equipment: Volumetric flasks, pipettes, filtration apparatus with 0.45 μm filters, SPE vacuum manifold, and a sample concentrator/evaporator.[3]

2. Sample Preparation

- Filtration: Filter water samples through a 0.45 μm filter to remove any particulate matter.[3]
- Chelation: To a 500 mL water sample, add 0.25 g of EDTA to achieve a final concentration of 0.5 g/L. This minimizes the interaction of sulfonamides with metal ions.[3][5]
- pH Adjustment: Adjust the pH of the water sample to a range of 4.0 to 7.0 using diluted hydrochloric acid or formic acid.[3][4][5]
- Spiking: If necessary, fortify the sample with an isotopically labeled internal standard for quantification by isotope dilution. A typical spiking concentration is 40 ng/L.[4]

3. Solid-Phase Extraction Procedure

- Cartridge Conditioning: Condition the HLB SPE cartridge by passing 6 mL of methanol, followed by 6 mL of ultrapure water.[5] Do not allow the cartridge to dry out between steps.[3]

- Sample Loading: Load the prepared 500 mL water sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.[4][5]
- Washing: After the entire sample has passed through, wash the cartridge with 5-6 mL of ultrapure water to remove any co-extracted impurities.[4][5]
- Drying: Dry the cartridge thoroughly by applying a high vacuum for at least 10 minutes to remove residual water.[3][5]
- Elution: Elute the retained **sulfamethoxypyridazine** from the cartridge using two 4 mL aliquots of methanol containing 2% aqueous ammonia.[4] Collect the eluate in a clean collection tube.

4. Eluate Concentration and Reconstitution

- Evaporation: Evaporate the collected eluate to dryness under a gentle stream of nitrogen at 40°C.[4][5]
- Reconstitution: Reconstitute the dried residue in 1 mL of a methanol:water mixture (e.g., 1:1 v/v).[5] Vortex the sample to ensure it is fully dissolved.
- Filtration: Filter the reconstituted sample through a 0.2 µm syringe filter before analysis by LC-MS/MS.[5]

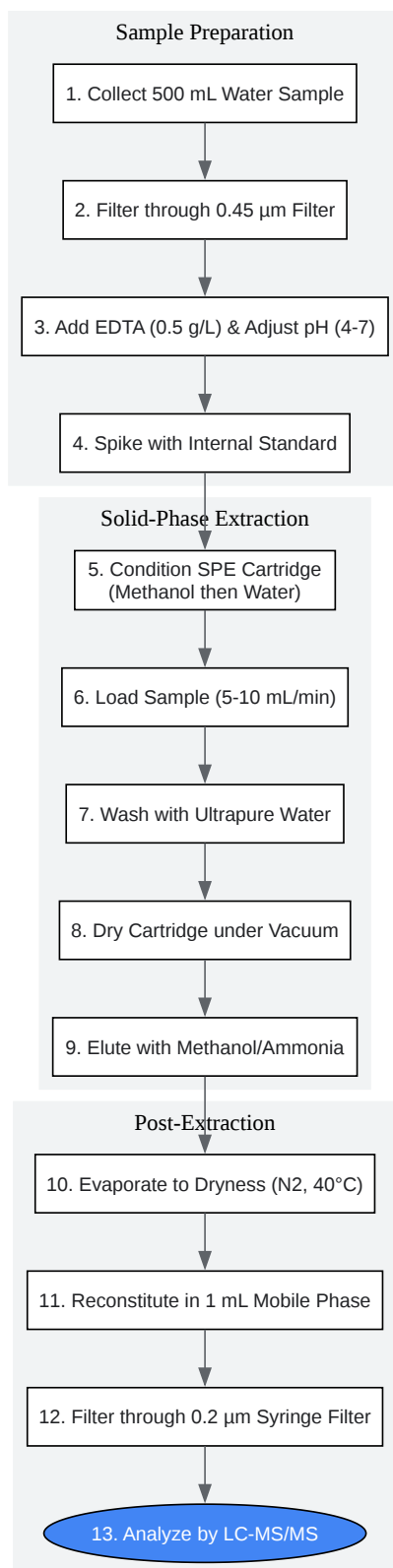
Quantitative Data Summary

The following table summarizes typical performance data for the analysis of sulfonamides, including **sulfamethoxypyridazine**, in water samples using SPE followed by LC-MS/MS.

Parameter	Value	Reference
Limit of Detection (LOD)	0.3 - 1.9 ng/L	[5]
Limit of Quantification (LOQ)	1.2 - 7.6 ng/L	[5]
Recovery in Pure Water	70% - 96%	[4]
Recovery in Surface Water	80% - 90%	[4]
Linearity (r^2)	> 0.998	[4]

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the solid-phase extraction protocol for **sulfamethoxypyridazine**.



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Caption: Workflow for Solid-Phase Extraction of **Sulfamethoxypyridazine**.

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